

# Application Note and Protocol for Solid-Phase Extraction of Triglycerides from Tissue

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1,2-Dioleoyl-3-linoleoyl-rac-glycerol*

Cat. No.: *B10796200*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

This application note provides a detailed protocol for the isolation of triglycerides from animal tissue samples using solid-phase extraction (SPE). Traditional methods for lipid extraction, such as liquid-liquid extraction (LLE) based on the Folch method, are effective but can be time-consuming and labor-intensive.[1] Solid-phase extraction offers a streamlined and efficient alternative for the selective separation of lipid classes.[1][2] This protocol utilizes a silica-based or aminopropyl-bonded silica SPE cartridge to effectively separate triglycerides from other lipid classes and non-lipid contaminants present in tissue homogenates. The resulting triglyceride fraction is suitable for downstream applications such as quantification by enzymatic assays or analysis by chromatography techniques.[3][4]

## Data Presentation

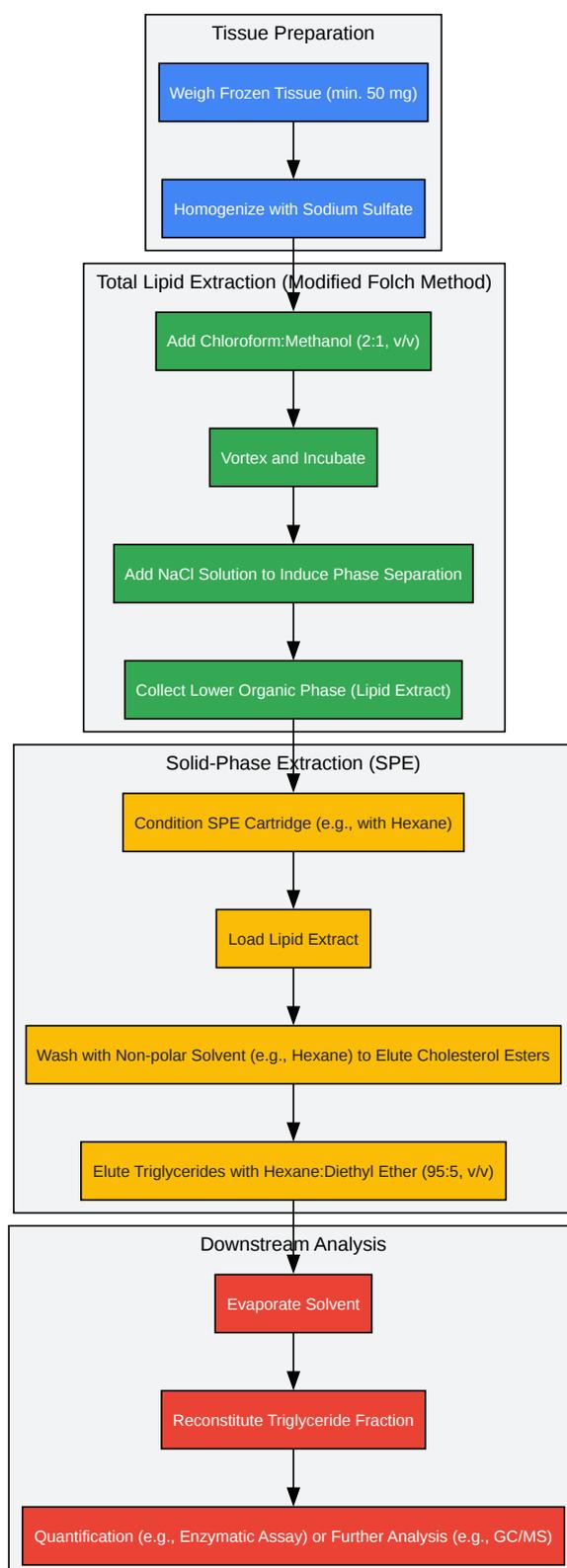
### Table 1: Recovery of Triglycerides using Solid-Phase Extraction

SPE Sorbent	Tissue Type	Elution Solvent	Average Recovery (%)	Reference
Aminopropyl	Various	Chloroform/Isopropanol (2:1, v/v)	>95%	[5][6]
Silica Gel	Various	Hexane/Diethyl Ether (95:5, v/v)	High	[7]
C18	Plasma	Not Specified	~78% (for general lipids)	[8]

**Table 2: Comparison of SPE with Liquid-Liquid Extraction (LLE) for Triglyceride Analysis**

Parameter	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)	Reference
Protocol Time	Reduced	Longer	[1][9]
Solvent Consumption	Lower	Higher	[10]
Reproducibility	High	Variable	[1]
Automation Potential	High	Low	[11]

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the solid-phase extraction of triglycerides from tissue.

## Experimental Protocols

### Materials and Reagents

- Tissue Sample: Minimum of 50 mg, stored at -80°C.[12]
- Sodium Sulfate (anhydrous): ACS grade.[12]
- Methanol: ACS grade.[12]
- Chloroform: ACS grade.[12]
- 2-Propanol: ACS grade.[12]
- Hexane: ACS grade.
- Diethyl Ether: ACS grade.
- Sodium Chloride (NaCl) Solution: 0.9% (w/v) in deionized water.[12]
- Solid-Phase Extraction Cartridges: Silica-based (e.g., 500 mg) or Aminopropyl-bonded silica. [5][13]
- Glass test tubes with screw caps.[12]
- Mortar and pestle or mechanical homogenizer.[12][14]
- Centrifuge.
- Nitrogen gas evaporator.[15]

### Tissue Homogenization and Total Lipid Extraction (Modified Folch Method)

This protocol is adapted from the widely used Folch method for total lipid extraction.[12]

- Preparation of Tissue: Weigh a minimum of 50 mg of frozen tissue and transfer it to a mortar. [12] Add approximately 2 g of anhydrous sodium sulfate.[12] Grind the tissue with the pestle

until a homogenous powder is formed.[12] For soft tissues like the brain, a mechanical homogenizer can be used.[14]

- Lipid Extraction: Transfer the homogenized tissue to a screw-cap glass test tube.[12] Add 4 mL of methanol followed by 8 mL of chloroform (a 2:1 chloroform:methanol ratio).[12]
- Incubation: Cap the tube, vortex thoroughly, and incubate overnight at 4°C to ensure complete lipid extraction.[12]
- Phase Separation: Add 2.4 mL of 0.9% NaCl solution to the tube.[12] Invert the tube gently to mix; do not vortex to avoid emulsion formation.[12] Allow the mixture to stand for at least 24 hours at 4°C to allow for clear phase separation.[12] The lower phase will contain the lipids in chloroform, while the upper aqueous phase will contain non-lipid components.[12]
- Collection of Lipid Extract: Carefully aspirate and discard the upper aqueous phase.[12] Collect the lower chloroform phase containing the total lipid extract.

## Solid-Phase Extraction of Triglycerides

This procedure uses a silica SPE cartridge to separate triglycerides from other lipid classes.

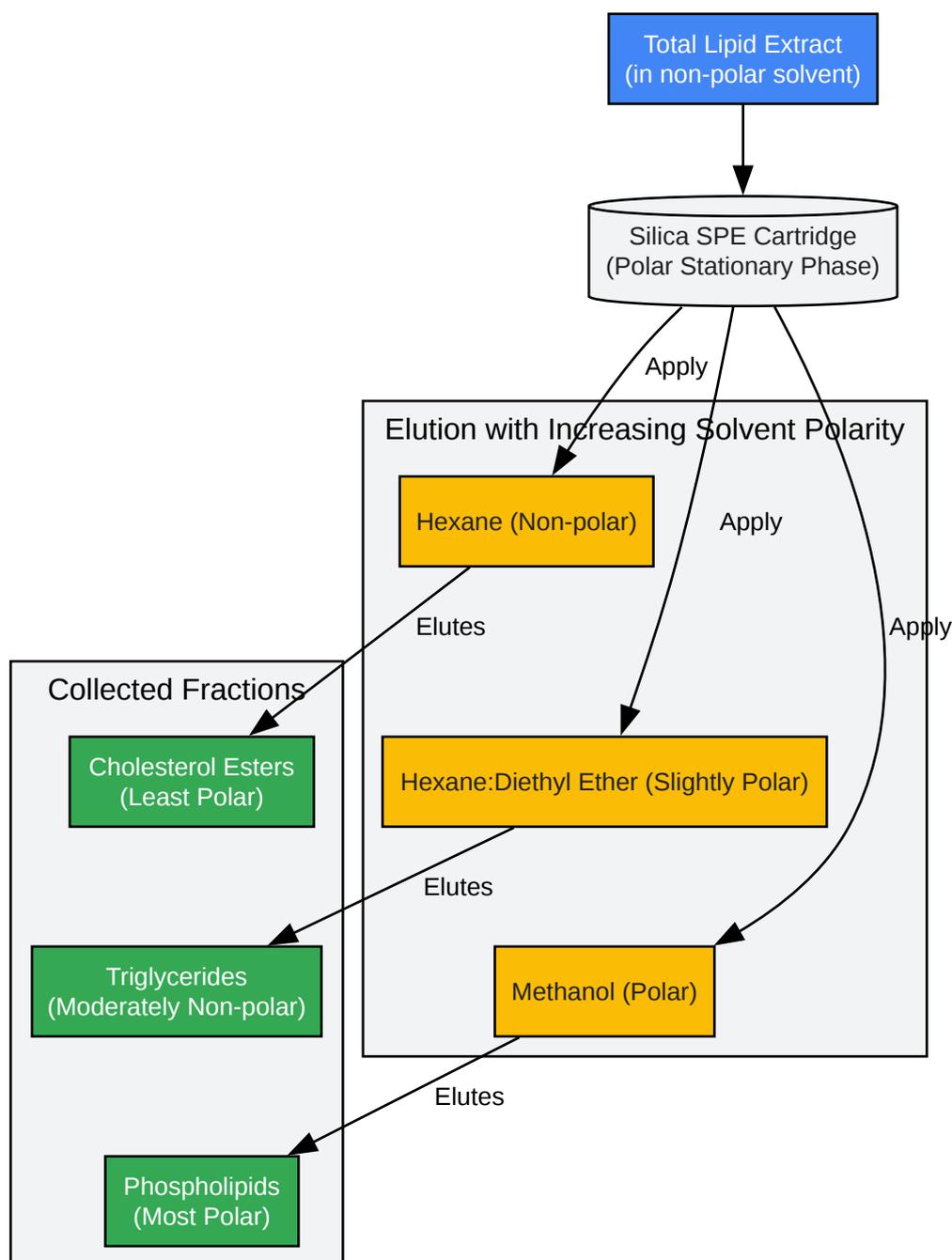
- Cartridge Conditioning: Condition a silica SPE cartridge (500 mg) by passing 5 mL of hexane through it. Do not allow the cartridge to dry out.
- Sample Loading: Load the collected chloroform-based lipid extract onto the conditioned SPE cartridge.
- Elution of Less Polar Lipids: Wash the cartridge with 5 mL of hexane to elute cholesterol esters. Collect this fraction separately if desired.
- Elution of Triglycerides: Elute the triglyceride fraction from the cartridge using 10 mL of a hexane:diethyl ether (95:5, v/v) solution.[7] Collect this fraction in a clean glass tube.
- Elution of More Polar Lipids (Optional): If desired, more polar lipids such as free fatty acids and phospholipids can be eluted subsequently with solvents of increasing polarity, such as diethyl ether with 2% acetic acid for free fatty acids, followed by methanol for phospholipids.  
[5][7]

## Sample Preparation for Downstream Analysis

- Solvent Evaporation: Evaporate the solvent from the collected triglyceride fraction under a gentle stream of nitrogen gas until completely dry.[\[15\]](#)
- Reconstitution: Reconstitute the dried triglyceride residue in a suitable solvent for your downstream analysis. For enzymatic quantification assays, 2-propanol is a common choice. [\[12\]](#)
- Quantification: Determine the triglyceride concentration using a commercial enzymatic assay kit, following the manufacturer's instructions.[\[3\]](#) The concentration can be calculated based on the absorbance of the sample compared to a standard curve.[\[12\]](#)

## Signaling Pathway and Logical Relationship Diagram

The following diagram illustrates the logical separation of lipid classes based on their polarity using solid-phase extraction.



[Click to download full resolution via product page](#)

Caption: Principle of lipid class separation on a silica SPE cartridge.

### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. A Novel Solid Phase Extraction Sample Preparation Method for Lipidomic Analysis of Human Plasma Using Liquid Chromatography/Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. aocs.org [aocs.org]
- 3. researchgate.net [researchgate.net]
- 4. Separation of lipid classes by solid phase extraction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Simple procedures | Cyberlipid [cyberlipid.gerli.com]
- 6. researchgate.net [researchgate.net]
- 7. aocs.org [aocs.org]
- 8. Development and Validation of Methodologies for the Identification of Specialized Pro-Resolving Lipid Mediators and Classic Eicosanoids in Biological Matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 9. waters.com [waters.com]
- 10. researchgate.net [researchgate.net]
- 11. A procedure for fractionation of sphingolipid classes by solid-phase extraction on aminopropyl cartridges - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mmpc.org [mmpc.org]
- 13. researchgate.net [researchgate.net]
- 14. content.ilabsolutions.com [content.ilabsolutions.com]
- 15. protocols.io [protocols.io]
- To cite this document: BenchChem. [Application Note and Protocol for Solid-Phase Extraction of Triglycerides from Tissue]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10796200#protocol-for-solid-phase-extraction-of-triglycerides-from-tissue]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)